

Personal protective equipment for handling 2-Nonadecanone

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Compound of Interest

Compound Name: 2-Nonadecanone

Cat. No.: B165413

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Essential Safety and Handling Guide for 2-Nonadecanone

This guide provides crucial safety, handling, and disposal information for **2-Nonadecanone**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Physicochemical and Hazard Data

Properly understanding the properties of **2-Nonadecanone** is the first step in safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₃₈ O	[1][2][3][4]
Molecular Weight	282.51 g/mol	[1][2][4]
Appearance	Fine white plates / solid	[1]
Melting Point	54 - 57 °C (129 - 135 °F)	[3][4][5]
Boiling Point	~343 - 344 °C (~649 - 651 °F) (estimated)	[5]
Flash Point	>100 °C (>212 °F)	[4]
Water Solubility	Very low (practically insoluble)	[1][5]
Solubility	Soluble in alcohol	[5]
Vapor Pressure	0.000137 mmHg @ 25 °C (estimated)	[1][5]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to minimize risk. This section provides step-by-step procedural guidance.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-Nonadecanone** to prevent exposure.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side-shields or chemical splash goggles.	Protects against splashes, dust, and airborne particles.[6][7][8]
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents direct skin contact.[6][7][8]
Body Protection	Standard laboratory coat.	Minimizes the risk of skin exposure to spills.[7][8]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if dust or aerosols are generated.	Protects against inhalation, which may be hazardous.[6][7]

Step-by-Step Handling and Storage Protocol

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the label correctly identifies the contents as **2-Nonadecanone** and is legible.
- Wear appropriate PPE (gloves and eye protection) during inspection.

Storage:

- Store in a tightly closed, properly labeled container.[1][6][7][8]
- Keep the container in a cool, dry, and well-ventilated area.[1][6][7][9]
- Store away from incompatible materials, particularly strong oxidizing agents.[6][7]
- Ensure the storage area is segregated from heat, sparks, and open flames.[6][7][10]

Handling and Use:

- Always handle **2-Nonadecanone** within a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[6]
- Wear all required PPE as specified in the table above.
- Avoid direct contact with skin and eyes.[8][11]
- Minimize the generation of dust when handling the solid form.[8][9]
- Use non-sparking tools and ground all equipment containing the material to prevent static discharge.[7][9]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[8]

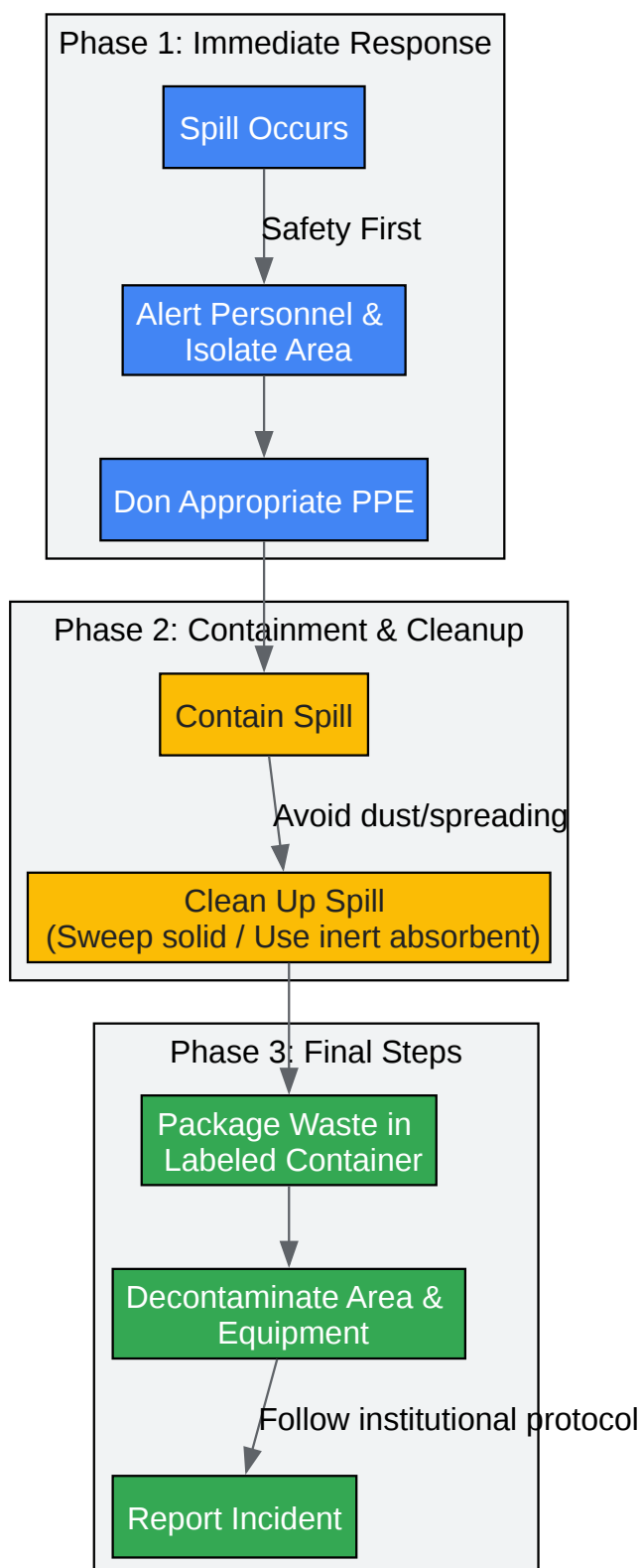
Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	1. Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7] 2. Remove contact lenses if present and easy to do.[6] 3. Seek medical attention if irritation persists.[6][12]
Skin Contact	1. Remove any contaminated clothing immediately.[6][12] 2. Wash the affected skin area thoroughly with soap and water.[6][13] 3. Seek medical attention if irritation develops or persists.[6]
Inhalation	1. Move the affected person to fresh air immediately.[6][7][12] 2. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[6][12] 3. Seek immediate medical attention.[6]
Ingestion	1. Do NOT induce vomiting.[6] 2. Never give anything by mouth to an unconscious person.[6] 3. If a large quantity is swallowed, rinse the mouth with water and seek immediate medical attention.[6][10]

Spill and Disposal Plan

Spill Response: In the event of a spill, a coordinated and safe response is necessary to prevent exposure and environmental contamination. The workflow below outlines the required steps.



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Diagram: Workflow for **2-Nonadecanone** Spill Response.

Waste Disposal:

- All waste containing **2-Nonadecanone**, including contaminated absorbents and PPE, must be collected in a suitable, sealed, and clearly labeled container.[\[11\]](#)
- Dispose of chemical waste as hazardous waste.[\[10\]](#)
- Do not dispose of it down the drain or in general trash.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health & Safety (EHS) department for specific guidance.[\[8\]](#)

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